

4-(Methylthio)aniline: A Versatile Building Block in Modern Organic Synthesis

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Compound of Interest

Compound Name: 4-(Methylthio)aniline

Cat. No.: B085588

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction: **4-(Methylthio)aniline**, also known as p-aminothioanisole, is a readily available and versatile aromatic amine that serves as a crucial building block in a wide array of organic syntheses. Its unique electronic properties, stemming from the presence of both an electron-donating amino group and a sulfur-containing methylthio group, make it a valuable synthon for the construction of complex molecular architectures. This guide provides a comprehensive overview of the properties, synthesis, and diverse applications of **4-(methylthio)aniline** in the development of pharmaceuticals, agrochemicals, and advanced materials. Detailed experimental protocols for key reactions and quantitative data are presented to facilitate its practical application in the laboratory.

Physicochemical and Spectroscopic Properties

4-(Methylthio)aniline is a light yellow to orange clear liquid with an unpleasant odor.^[1] It is sensitive to light and air and should be stored accordingly.^[1] A summary of its key physical and chemical properties is provided in the table below.

Property	Value	Reference(s)
Molecular Formula	C ₇ H ₉ NS	[2][3]
Molecular Weight	139.22 g/mol	[2][3]
CAS Number	104-96-1	[2][3]
Boiling Point	272-273 °C (lit.)	[3]
Density	1.119 g/mL at 25 °C (lit.)	[3]
Refractive Index (n _{20/D})	1.639 (lit.)	[3]
Flash Point	>110 °C (>230 °F)	[4]
InChIKey	YKFROQCFVXOUPW-UHFFFAOYSA-N	[2]
SMILES	CSc1ccc(N)cc1	[2]

Spectroscopic data is essential for the characterization of **4-(Methylthio)aniline** and its derivatives. Key spectral features are summarized below.

Spectrum	Key Features
¹ H NMR	Signals corresponding to the methyl protons, aromatic protons, and amine protons.
¹³ C NMR	Resonances for the methyl carbon, and the six aromatic carbons, with distinct shifts due to the substituents.
Mass Spectrometry (MS)	A molecular ion peak corresponding to the molecular weight of the compound.
Infrared (IR)	Characteristic absorption bands for N-H stretching of the amine and C-S stretching of the thioether.

Synthesis of 4-(Methylthio)aniline

A common laboratory-scale synthesis of **4-(Methylthio)aniline** involves the reduction of 4-nitrothioanisole. This method provides high yields of the desired product.

Experimental Protocol: Reduction of 4-Nitrothioanisole

Materials:

- 4-Nitrothioanisole
- Sodium tetrahydroborate (NaBH_4)
- Water
- Diethyl ether or Dichloromethane

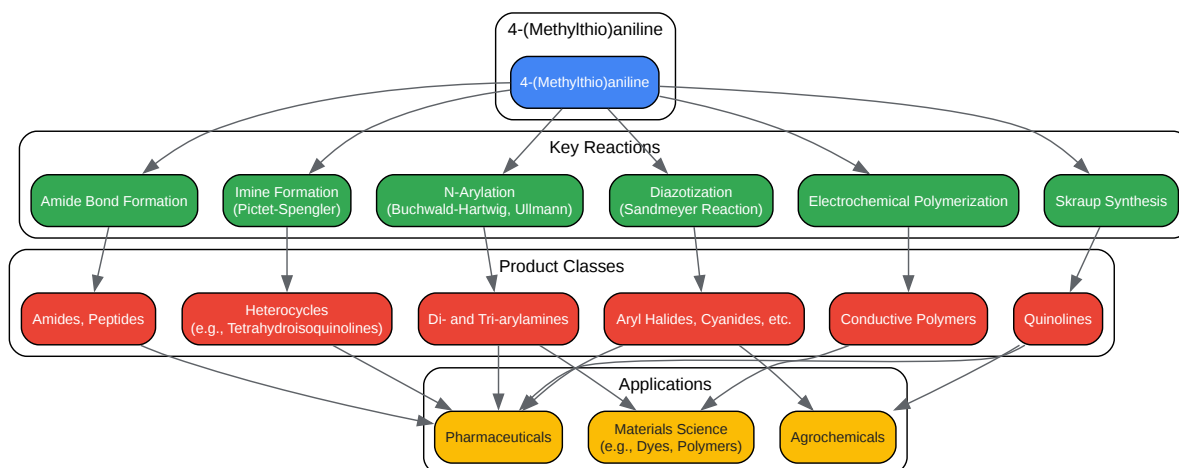
Procedure:

- In a round-bottom flask, dissolve 1-methylthio-4-nitro-benzene in water at 20 °C under an inert atmosphere.
- Slowly add sodium tetrahydroborate (NaBH_4) to the solution while maintaining the inert atmosphere.
- Monitor the reaction progress using a suitable technique (e.g., TLC or GC-MS).
- Upon completion, extract the product with diethyl ether or dichloromethane.
- Concentrate the organic extracts using a rotary evaporator to obtain **4-(Methylthio)aniline**.

This reaction typically affords a high yield of the product (e.g., 98%).

Reactivity and Applications in Organic Synthesis

The amino group of **4-(methylthio)aniline** is a versatile functional handle that can participate in a wide range of chemical transformations, making it a valuable building block for a variety of functional molecules.



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Core reactivity and applications of 4-(Methylthio)aniline.

Diazotization and Sandmeyer Reactions

The primary amine functionality of **4-(methylthio)aniline** can be readily converted to a diazonium salt, which is a versatile intermediate for the introduction of a wide range of substituents on the aromatic ring via the Sandmeyer reaction.

Materials:

- **4-(Methylthio)aniline**
- Hydrochloric acid (HCl) or Sulfuric acid (H₂SO₄)
- Sodium nitrite (NaNO₂)
- Ice

Procedure:

- Dissolve **4-(methylthio)aniline** in an aqueous solution of a strong acid (e.g., HCl or H₂SO₄).
- Cool the solution to 0-5 °C in an ice bath.

- Slowly add a pre-cooled aqueous solution of sodium nitrite (NaNO_2) dropwise while maintaining the temperature below 5 °C.
- The resulting diazonium salt solution can be used immediately in subsequent reactions, such as the Sandmeyer reaction, to introduce halides, cyanide, or other functional groups.

N-Arylation Reactions: Buchwald-Hartwig Amination and Ullmann Condensation

4-(Methylthio)aniline can undergo palladium-catalyzed Buchwald-Hartwig amination or copper-catalyzed Ullmann condensation with aryl halides to form diarylamines. These reactions are fundamental in creating complex molecular scaffolds for various applications.

Materials:

- **4-(Methylthio)aniline**
- Aryl halide (e.g., aryl bromide or iodide)
- Palladium catalyst (e.g., $\text{Pd}(\text{OAc})_2$, $\text{Pd}_2(\text{dba})_3$)
- Phosphine ligand (e.g., Xantphos, BINAP)
- Base (e.g., Cs_2CO_3 , NaOtBu)
- Anhydrous solvent (e.g., toluene, dioxane)

Procedure:

- In a flame-dried Schlenk flask under an inert atmosphere, combine the aryl halide (1.0 equiv), **4-(methylthio)aniline** (1.1-1.2 equiv), palladium catalyst (1-5 mol%), phosphine ligand (1.2-6 mol%), and base (1.5-2.0 equiv).
- Add the anhydrous, degassed solvent via syringe.
- Heat the reaction mixture to the appropriate temperature (typically 80-110 °C) and monitor the reaction progress by TLC or GC-MS.

- After completion, cool the reaction to room temperature, dilute with an organic solvent, and filter through a pad of celite.
- Wash the organic layer with water and brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by column chromatography.



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References

- 1. Ullmann Reaction [organic-chemistry.org]
- 2. benchchem.com [benchchem.com]
- 3. asianpubs.org [asianpubs.org]
- 4. 4-(Methylthio)aniline | C₇H₉NS | CID 66038 - PubChem [pubchem.ncbi.nlm.nih.gov]
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